

# isobutyl isobutyrate vapor pressure and boiling point data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobutyl isobutyrate*

Cat. No.: B1662107

[Get Quote](#)

## An In-depth Technical Guide to the Physicochemical Properties of **Isobutyl Isobutyrate**

This technical guide provides a comprehensive overview of the vapor pressure and boiling point of **isobutyl isobutyrate**, tailored for researchers, scientists, and professionals in drug development. This document collates critical data from various sources, outlines common experimental methodologies for determining these properties, and presents a relevant synthetic pathway.

## Core Physicochemical Data

**Isobutyl isobutyrate** is a colorless liquid with a characteristic fruity odor, recognized for its applications as a flavoring agent and an organic solvent.<sup>[1][2][3]</sup> A precise understanding of its boiling point and vapor pressure is fundamental for its application in various industrial and research settings, including formulation development and safety assessments.

## Boiling Point of Isobutyl Isobutyrate

The boiling point is a critical physical property that informs purification methods such as distillation and is indicative of the substance's volatility. The experimentally determined and reported boiling points for **isobutyl isobutyrate** are summarized below.

Boiling Point (°C)	Boiling Point (°F)	Pressure	Source(s)
148.6	299.7	760 mmHg	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
148	298	Not Specified	<a href="#">[5]</a>
147	296.6	Not Specified	<a href="#">[6]</a>
145-152	293-305.6	Literature Value	

## Vapor Pressure of Isobutyl Isobutyrate

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature. This property is crucial for understanding a substance's evaporation rate and for conducting safety assessments related to inhalation exposure.

Vapor Pressure	Temperature (°C)	Temperature (°F)	Source(s)
5.8 hPa	25	77	<a href="#">[4]</a>
4.33 mmHg	25	77	<a href="#">[3]</a> <a href="#">[7]</a>
1 mmHg	39.9	103.8	<a href="#">[2]</a>
10 mmHg	38	100.4	<a href="#">[3]</a>

## Experimental Protocols

The determination of boiling points and vapor pressures relies on established experimental techniques. While the specific studies providing the data above did not detail their methodologies, the following represent standard and widely accepted protocols for such measurements.[\[4\]](#)

### Boiling Point Determination

Several methods are commonly employed to determine the boiling point of a liquid compound like **isobutyl isobutyrate**.

- Distillation Method: A simple or fractional distillation apparatus is set up with at least 5 mL of the sample. The liquid is heated to its boiling point, and the vapor is allowed to condense and be collected. The temperature at which the bulk of the liquid distills, measured by a thermometer with its bulb fully immersed in the vapor phase, is recorded as the boiling point. [8]
- Reflux Method: The sample is heated in a flask attached to a vertical condenser. This process allows the liquid to boil and the vapor to condense and return to the flask. A thermometer placed in the vapor path below the condenser will stabilize at the boiling point of the substance.[8]
- Thiele Tube Method: This microscale method requires only a small amount of the sample. A small test tube containing the sample and an inverted capillary tube is attached to a thermometer and heated in a Thiele tube containing mineral oil. As the sample is heated, air trapped in the capillary tube expands. At the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.[8]

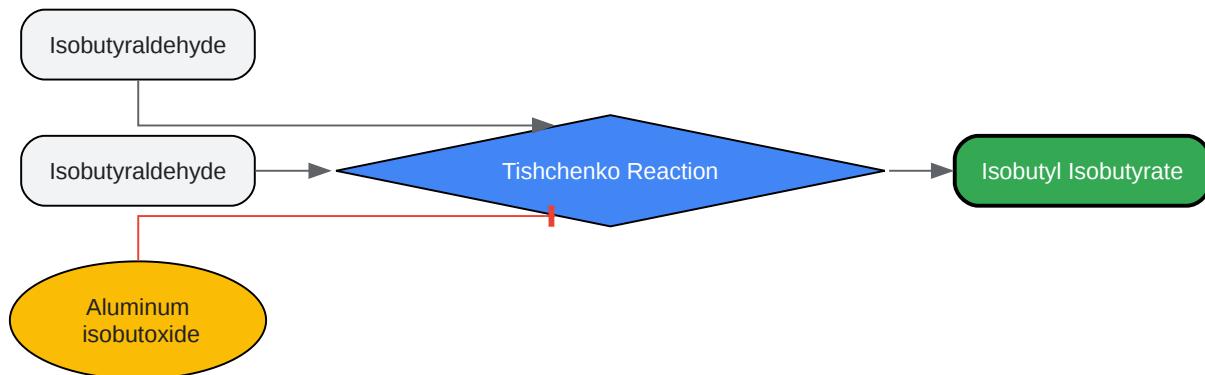
## Vapor Pressure Determination

The vapor pressure of a compound can be determined using various techniques, one of which is correlation gas chromatography.

- Correlation Gas Chromatography: This method involves passing the analyte through a gas chromatography (GC) column. The retention time of the compound is related to its partitioning between the mobile (gas) and stationary phases, which is dependent on its vapor pressure. By calibrating the system with compounds of known vapor pressures, a correlation can be established to determine the vapor pressure of the unknown substance over a range of temperatures.[9]

## Synthesis of Isobutyl Isobutyrate

**Isobutyl isobutyrate** can be synthesized via the Tishchenko reaction. This reaction involves the disproportionation of two molecules of an aldehyde in the presence of a catalyst. In this specific synthesis, isobutyraldehyde is catalyzed by aluminum isobutoxide to produce **isobutyl isobutyrate**.[2]



[Click to download full resolution via product page](#)

Synthesis of **Isobutyl Isobutyrate** via the Tishchenko Reaction.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ISOBUTYL ISOBUTYRATE | Occupational Safety and Health Administration [osha.gov]
- 2. Page loading... [guidechem.com]
- 3. Isobutyl isobutyrate | C8H16O2 | CID 7351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 5. univarsolutions.com [univarsolutions.com]
- 6. Isobutyl Isobutyrate [drugfuture.com]
- 7. isobutyl isobutyrate, 97-85-8 [thegoodsentscompany.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [isobutyl isobutyrate vapor pressure and boiling point data]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1662107#isobutyl-isobutyrate-vapor-pressure-and-boiling-point-data>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)